

Application Note: Recommended Storage and Stability of Carsatrin Succinate

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Compound of Interest

Compound Name: *Carsatrin Succinate*

CAS No.: *132199-13-4*

Cat. No.: *B1219109*

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Abstract

This technical guide provides a comprehensive overview of the recommended storage conditions and stability profile for **Carsatrin succinate**, a purinylpiperazine derivative. Based on available data and established scientific principles, this document outlines the rationale for long-term storage at -20°C to maintain the compound's integrity. Furthermore, it details potential degradation pathways and presents a robust protocol for a stability-indicating High-Performance Liquid Chromatography (HPLC) method to enable researchers to assess the purity and stability of **Carsatrin succinate** in their own laboratories. This guide is intended for researchers, scientists, and professionals involved in drug development and preclinical research.

Introduction to Carsatrin Succinate

Carsatrin succinate (CAS No. 132199-13-4) is the succinate salt of Carsatrin, a purinylpiperazine derivative that has been investigated for its potential therapeutic applications, including cardiotonic, antiarrhythmic, and anticancer activities.^{[1][2]} The molecular structure of Carsatrin incorporates a purine moiety, a piperazine ring, and a bis(4-fluorophenyl)methyl

group, which contribute to its biological activity and its physicochemical properties.^[1] As with any active pharmaceutical ingredient (API), ensuring the stability of **Carsatrin succinate** is paramount to obtaining reliable and reproducible results in research and development, as degradation can lead to a loss of potency and the formation of potentially confounding impurities. This application note serves as a practical guide to understanding and maintaining the stability of **Carsatrin succinate**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of an API is fundamental to developing appropriate storage and handling procedures. Key properties of **Carsatrin succinate** are summarized in Table 1.

Property	Value	Source
IUPAC Name	1-[4-[bis(4-fluorophenyl)methyl]piperazin-1-yl]-3-(7H-purin-6-ylsulfanyl)propan-2-ol;butanedioic acid	[3]
CAS Number	132199-13-4	[3]
Molecular Formula	C ₂₉ H ₃₂ F ₂ N ₆ O ₅ S	[3]
Molecular Weight	614.7 g/mol	[3]
Synonyms	RWJ 24517, YAZ544QOFD	[3]
Appearance	Assumed to be a solid powder	[4]
Solubility	Data for the succinate salt is not readily available. The free base is likely soluble in organic solvents like DMSO and dimethylformamide. Succinate salts of similar compounds often exhibit aqueous solubility. For example, Sumatriptan succinate is soluble in PBS (pH 7.2) at approximately 10 mg/mL.	[5]

Recommended Storage Conditions and Stability at -20°C

General Recommendations

For long-term storage, **Carsatrin succinate** powder should be stored at -20°C. According to supplier technical data, the compound is stable for up to 3 years under these conditions when stored as a dry powder.[4] When dissolved in a solvent, such as DMSO, for the preparation of stock solutions, it is recommended to store these solutions at -80°C, where they are reported to be stable for up to 1 year.[4]

Rationale for -20°C Storage

The recommendation for sub-zero storage is based on fundamental principles of chemical kinetics. Low temperatures significantly reduce the rate of chemical degradation reactions that can compromise the purity and potency of the API.[6] For a complex molecule like **Carsatrin succinate**, several potential degradation pathways exist, including hydrolysis, oxidation, and photolysis. Storing the compound in a freezer minimizes the molecular motion and energy available for these reactions to occur, thereby preserving its chemical integrity over an extended period. The solid state further restricts mobility, providing greater stability compared to solutions.

Potential Degradation Pathways

While specific forced degradation studies on **Carsatrin succinate** are not publicly available, an analysis of its structure allows for the prediction of its most likely degradation pathways, guided by established knowledge of similar chemical moieties.[7] Understanding these pathways is crucial for developing a robust, stability-indicating analytical method.[8]

- **Oxidation:** The thioether linkage and the purine ring system are susceptible to oxidation.[9] Oxidative stress could lead to the formation of sulfoxides, sulfones, or N-oxides on the purine or piperazine rings.
- **Hydrolysis:** The succinate salt itself is generally stable. However, under non-neutral pH conditions, hydrolysis of the thioether bond or other susceptible functional groups could occur, particularly at elevated temperatures. Phenylpiperazine derivatives, in general, can be susceptible to hydrolysis.[7]
- **Photodegradation:** Many purine analogues and aromatic compounds are sensitive to light. Exposure to UV or even ambient light over time could catalyze degradation reactions. Photostability testing is therefore a critical component of a comprehensive stability assessment.

The following diagram illustrates the potential sites of degradation on the Carsatrin molecule.

Caption: Potential degradation sites on the Carsatrin molecule.

Protocol: Stability-Indicating HPLC-UV Method

The following protocol describes a general-purpose, stability-indicating Reverse-Phase HPLC (RP-HPLC) method suitable for assessing the purity of **Carsatrin succinate** and detecting potential degradation products. This method is based on common practices for analyzing similar small molecules and should be validated in-house for specific applications.[\[10\]](#)[\[11\]](#)

Principle

This method utilizes RP-HPLC to separate **Carsatrin succinate** from its potential degradation products based on their differential partitioning between a nonpolar stationary phase and a polar mobile phase. A gradient elution is employed to ensure the separation of compounds with a range of polarities. Detection is performed using a UV detector at a wavelength where the parent compound and potential chromophoric degradants absorb.

Materials and Reagents

- **Carsatrin succinate** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium formate (analytical grade)
- Formic acid (analytical grade)
- Deionized water (18.2 MΩ·cm)
- 0.22 µm syringe filters

Instrumentation

- HPLC system with a binary pump, autosampler, column oven, and UV or Diode Array Detector (DAD).
- Analytical column: C18, 150 mm x 4.6 mm, 3.5 µm particle size (or equivalent).
- Data acquisition and processing software.

Chromatographic Conditions

Parameter	Condition
Mobile Phase A	10 mM Ammonium formate in water, pH adjusted to 4.0 with formic acid
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 20% B; 5-25 min: 20% to 80% B; 25-30 min: 80% B; 30.1-35 min: 20% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	275 nm (or optimal wavelength determined by UV scan)
Injection Volume	10 µL

Sample Preparation

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Carsatrin succinate** and dissolve it in 10 mL of a 50:50 mixture of acetonitrile and water.
- Working Standard Solution (100 µg/mL): Dilute 1 mL of the stock solution to 10 mL with the 50:50 acetonitrile:water diluent.

Forced Degradation Study Protocol

To demonstrate the stability-indicating nature of the method, a forced degradation study should be performed.^[8] The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient.

- Acid Hydrolysis: To 1 mL of the standard stock solution, add 1 mL of 0.1 M HCl. Heat at 60°C for 4 hours. Cool and neutralize with 1 mL of 0.1 M NaOH. Dilute to a final concentration of ~100 µg/mL with diluent.

- Base Hydrolysis: To 1 mL of the standard stock solution, add 1 mL of 0.1 M NaOH. Heat at 60°C for 2 hours. Cool and neutralize with 1 mL of 0.1 M HCl. Dilute to a final concentration of ~100 µg/mL with diluent.
- Oxidative Degradation: To 1 mL of the standard stock solution, add 1 mL of 3% H₂O₂. Keep at room temperature for 24 hours. Dilute to a final concentration of ~100 µg/mL with diluent.
- Thermal Degradation: Store the solid powder at 80°C for 48 hours. Prepare a 100 µg/mL solution in the diluent.
- Photolytic Degradation: Expose a 1 mg/mL solution of **Carsatrin succinate** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines). Analyze the solution.

Analyze all stressed samples, along with an unstressed control, using the HPLC method described above.

Caption: Workflow for the forced degradation study.

Conclusion

Maintaining the integrity of **Carsatrin succinate** is critical for its use in research and development. The recommended long-term storage condition for the solid powder is -20°C, which ensures stability for up to 3 years. This application note provides the scientific rationale for these storage conditions by considering the physicochemical properties and potential degradation pathways of the molecule. The detailed protocol for a stability-indicating HPLC-UV method offers a robust starting point for researchers to implement quality control measures and perform their own stability assessments, ensuring the reliability and accuracy of their experimental outcomes.

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